

Application Notes and Protocols for (R)-TAPI-2 Studies

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564838

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for designing and conducting experiments involving **(R)-TAPI-2**, a potent broad-spectrum inhibitor of A Disintegrin and Metalloproteinases (ADAMs) and Matrix Metalloproteinases (MMPs). The primary target of **(R)-TAPI-2** is the TNF- α Converting Enzyme (TACE), also known as ADAM17.

Introduction

(R)-TAPI-2, the R-isomer of TAPI-2, is a hydroxamate-based inhibitor that effectively blocks the "shedding" of various cell surface proteins, including Tumor Necrosis Factor-alpha (TNF- α), Transforming Growth Factor-alpha (TGF- α), and the Interleukin-6 receptor (IL-6R).^[1] By inhibiting these shedding events, **(R)-TAPI-2** modulates critical signaling pathways, such as the Notch and Epidermal Growth Factor Receptor (EGFR) pathways, which are implicated in numerous physiological and pathological processes, including inflammation, cancer, and neurodegenerative diseases.^{[1][2]}

Mechanism of Action

(R)-TAPI-2 exerts its inhibitory effects by chelating the zinc ion within the catalytic domain of metalloproteinases. This action primarily targets ADAM17, preventing the cleavage and release of the extracellular domains of its substrates. The inhibition of ADAM17 by **(R)-TAPI-2** leads to the downregulation of downstream signaling cascades initiated by the shed ligands.

Quantitative Data Summary

The inhibitory activity of TAPI-2, the racemic mixture containing **(R)-TAPI-2**, has been quantified against a range of metalloproteinases. The following tables summarize the available data for key enzymes.

Table 1: Inhibitory Activity of TAPI-2 against ADAMs

Enzyme	Inhibition Constant (Ki)	IC50	Reference
ADAM17 (TACE)	0.12 μ M	-	[2]
ADAM10	3 μ M	-	[2]
ADAM8	10 μ M	-	[2]
ADAM12	100 μ M	-	[2]

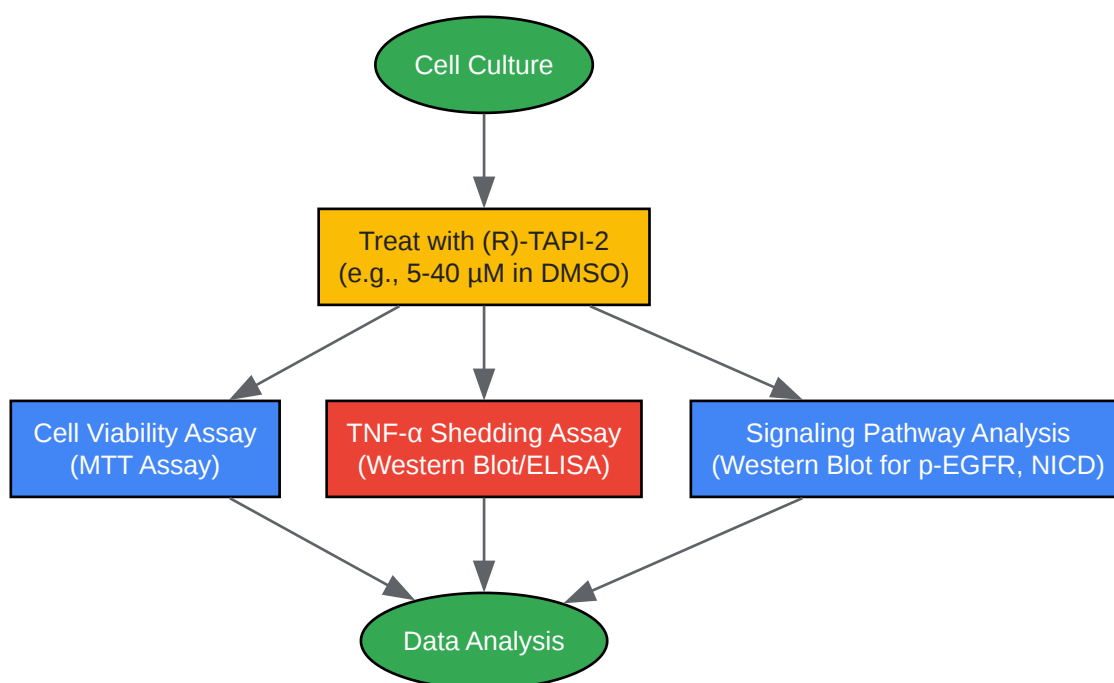
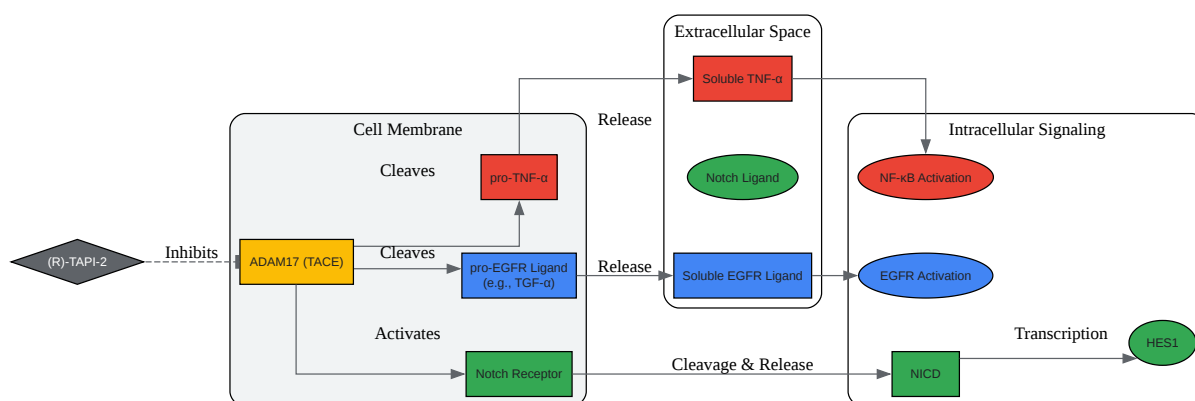
Table 2: Inhibitory Activity of TAPI-2 against MMPs

Enzyme	IC50	Reference
General MMPs	20 μ M	[1]
Hmeprin β subunit	20 $\pm$ 10 μ M	[1]
Hmeprin α subunit	1.5 $\pm$ 0.27 nM	[1]

Signaling Pathways and Experimental Workflows

(R)-TAPI-2 Inhibition of ADAM17 and Downstream Signaling

(R)-TAPI-2 blocks ADAM17, which in turn prevents the shedding of TNF- α and the activation of Notch and EGFR signaling pathways.



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References

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- 2. TAPI-2 | ADAM17 inhibitor | Probechem Biochemicals [[probechem.com](https://www.probechem.com)]
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